

correcting 2,5-dimethyloctane density measurements

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Physical Property Data for 2,5-Dimethyloctane

For accurate measurements and calculations, you need reliable reference data. The following table consolidates the key physical properties of **2,5-dimethyloctane** (C₁₀H₂₂, CAS #: 15869-89-3) from the search results [1] [2] [3].

Property	Value	Units	Conditions / Notes	Source
Molecular Formula	C ₁₀ H ₂₂	-	-	[1] [3]
Molecular Weight	142.28	g/mol	-	[1] [3]
Density	0.732	g/cm ³	-	[3]
Boiling Point	158	°C	at 760 mmHg	[3]
	429 - 430	K	Various experimental values	[1]
Flash Point	80.3	°C	-	[3]
Vapor Pressure	3.48	mmHg	at 25°C	[3]

Property	Value	Units	Conditions / Notes	Source
Index of Refraction	1.411	-	-	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	49.0	kJ/mol	at standard conditions	[1]
Critical Temperature	600.4	K	-	[2]
Critical Pressure	2151.4	kPa	-	[2]

Experimental Protocol: Density Measurement via Pycnometer

This section provides a detailed methodology for measuring liquid density, a common technique for which **2,5-dimethyloctane**'s properties are highly relevant.

Principle

A pycnometer determines density by measuring the mass of a liquid contained in a calibrated vessel of fixed volume. The density (ρ) is calculated from the mass difference between the filled and empty pycnometer divided by its known volume.

Materials & Equipment

- **Pycnometer:** A glass vessel with a calibrated volume (e.g., 5-25 mL) and a thermometer-equipped stopper with a capillary for overflow.
- **Analytical Balance:** High precision (e.g., 0.1 mg sensitivity).
- **Temperature-Controlled Water Bath:** Maintained at the desired measurement temperature (e.g., 20°C or 25°C) with stability of ± 0.1 °C.
- **2,5-Dimethyloctane Sample:** High-purity, clear of particulates.
- **Safety Equipment:** Lab coat, safety glasses, and nitrile gloves, as this is a flammable liquid.

Procedure

- **Cleaning:** Thoroughly clean and dry the pycnometer. Ensure it is completely free of moisture and previous contaminants.
- **Tare Weight:** Weigh the clean, dry, and empty pycnometer with its stopper. Record this mass (m_1).
- **Filling with Sample:**
 - Fill the pycnometer with **2,5-dimethyloctane** slightly above the calibration mark.
 - Carefully insert the stopper, allowing the excess liquid to escape through the capillary.
 - Wipe away any liquid from the exterior and the capillary opening.
- **Thermal Equilibration:** Place the filled pycnometer in the temperature-controlled water bath for at least 15 minutes to allow the sample to reach the set temperature.
- **Final Adjustment & Weighing:** After equilibration, check the meniscus. If needed, carefully adjust the liquid level to the calibration mark using a capillary tube. Remove the pycnometer from the bath, dry the exterior completely, and weigh it. Record this mass (m_2).

Calculations

Use the formula to calculate the density of your sample: $\rho = (m_2 - m_1) / V$ Where:

- ρ = Density of **2,5-dimethyloctane** (g/cm^3)
- m_2 = Mass of pycnometer + sample (g)
- m_1 = Mass of empty pycnometer (g)
- V = Calibrated volume of the pycnometer (cm^3)

Compare your result to the reference value of **0.732 g/cm^3** [3].

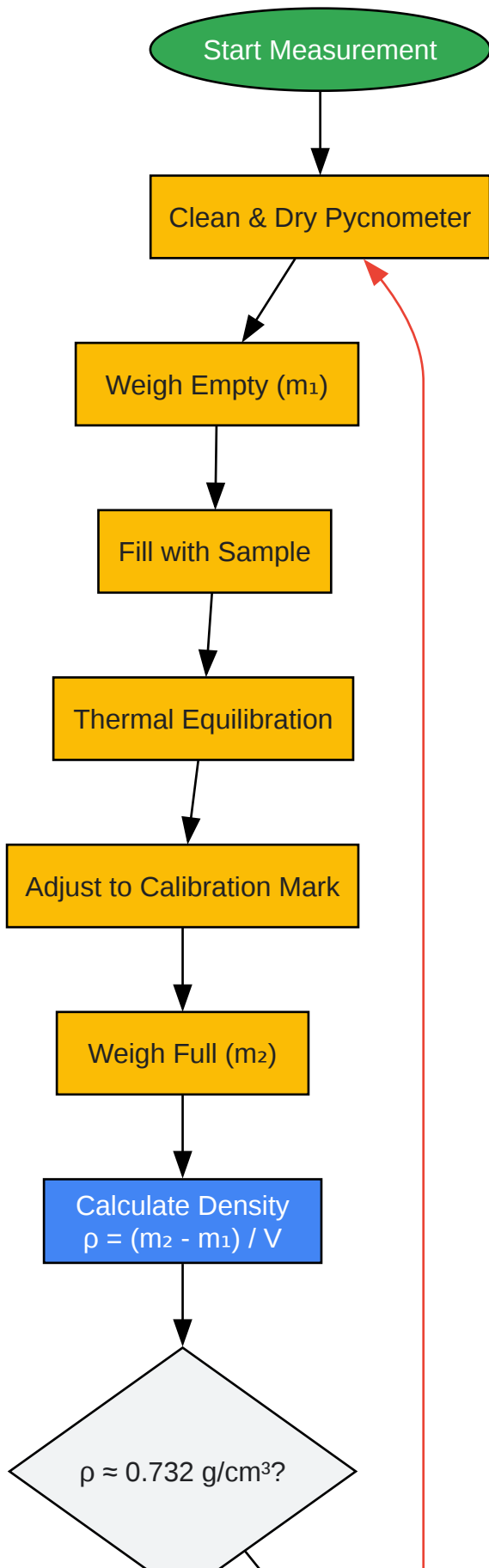
Troubleshooting Common Density Measurement Issues

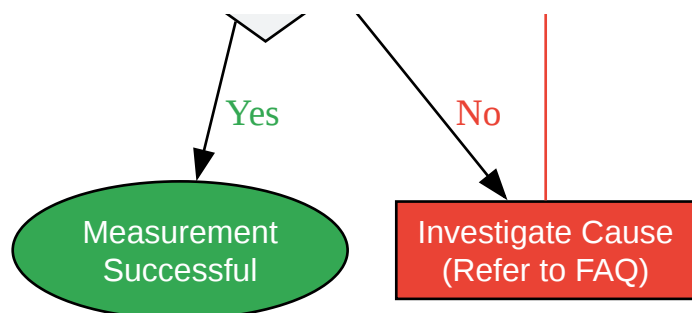
Issue	Possible Cause	Solution
Low Density Reading	Incomplete filling; air bubbles trapped in liquid.	Ensure the capillary is completely clear and the liquid meniscus is at the mark. Tap the pycnometer gently to dislodge bubbles.
High Density Reading	Contamination from previous solvent or sample; incomplete drying.	Meticulously clean and dry the pycnometer between uses.

Issue	Possible Cause	Solution
Inconsistent Results	Temperature fluctuations; volatile sample evaporation.	Verify water bath temperature stability. Work swiftly to minimize evaporation, especially given the vapor pressure of 3.48 mmHg at 25°C [3].
Meniscus Misalignment	Over- or under-filling; improper wiping.	Carefully adjust the liquid level and ensure the capillary and exterior are perfectly dry before weighing.

Experimental Workflow for Density Correction

The diagram below outlines the logical workflow for obtaining and verifying a density measurement, incorporating key troubleshooting steps.





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Frequently Asked Questions (FAQs)

Q1: My measured density is consistently lower than the literature value. What is the most probable cause? The most common cause is the presence of air bubbles within the pycnometer or an incomplete fill, leading to a lower measured mass for the same volume. Ensure the capillary is clear and tap the apparatus gently before final adjustment.

Q2: How does temperature affect the density measurement of 2,5-dimethyloctane? Like most liquids, **2,5-dimethyloctane** expands as temperature increases (its density decreases). The NIST ThermoData Engine provides a model for density as a function of temperature [2]. It is critical to perform measurements in a stable temperature bath and report the temperature alongside your result.

Q3: What other thermophysical data is available for modeling purposes? The NIST Web Thermo Tables (WTT) contain critically evaluated data for **2,5-dimethyloctane**, including saturation properties, heat capacities, enthalpies, viscosities, and thermal conductivities over a range of temperatures and pressures [2].

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References

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To cite this document: Smolecule. [correcting 2,5-dimethyloctane density measurements]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1517939#correcting-2-5-dimethyloctane-density-measurements]

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